

An In-depth Technical Guide to Putative Methyl 2-acetylisonicotinate

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Compound of Interest

Compound Name: Methyl 2-acetylisonicotinate

Cat. No.: B157594

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CAS Number: 138715-82-9

Synonyms: 2-Acetyl-isonicotinic acid methyl ester, Methyl 2-acetylpyridine-4-carboxylate

This technical guide provides a comprehensive overview of the putative compound **Methyl 2-acetylisonicotinate**. Due to the limited availability of direct experimental data for this specific molecule, this document leverages information on structurally related compounds and established chemical principles to present a hypothesized synthesis, potential biological activities, and relevant experimental workflows. This guide is intended for researchers, scientists, and drug development professionals.

Physicochemical Properties (Predicted)

Quantitative data for **Methyl 2-acetylisonicotinate** is not readily available in the scientific literature. The following table summarizes key physicochemical properties, which are predicted based on its chemical structure.

Property	Predicted Value	Source
Molecular Formula	C ₉ H ₉ NO ₃	[1][2]
Molecular Weight	179.17 g/mol	[1][2]
Appearance	Likely a solid or oil	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Expected to be soluble in organic solvents like methanol, ethanol, and dichloromethane.	-

Hypothesized Synthesis

A plausible synthetic route to **Methyl 2-acetylisonicotinate** can be envisioned starting from isonicotinic acid. The proposed pathway involves two key transformations: esterification of the carboxylic acid and acylation of the pyridine ring.

Experimental Protocol: Two-Step Synthesis

Step 1: Esterification of Isonicotinic Acid to Methyl Isonicotinate

This step is a standard Fischer esterification.

- Materials:
 - Isonicotinic acid
 - Methanol (anhydrous)
 - Sulfuric acid (concentrated)
 - Sodium bicarbonate (saturated aqueous solution)
 - Brine

- Anhydrous sodium sulfate
- Dichloromethane
- Procedure:
 - Suspend isonicotinic acid in anhydrous methanol in a round-bottom flask equipped with a reflux condenser.
 - Cool the mixture in an ice bath and slowly add concentrated sulfuric acid dropwise with stirring.
 - After the addition is complete, heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
 - Once the reaction is complete, cool the mixture to room temperature and remove the excess methanol under reduced pressure.
 - Carefully neutralize the residue with a saturated aqueous solution of sodium bicarbonate until the effervescence ceases.
 - Extract the aqueous layer with dichloromethane (3 x 50 mL).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter and concentrate the organic layer under reduced pressure to yield crude Methyl isonicotinate. The product can be purified further by column chromatography on silica gel if necessary.

Step 2: Acylation of Methyl Isonicotinate to **Methyl 2-acetylisonicotinate**

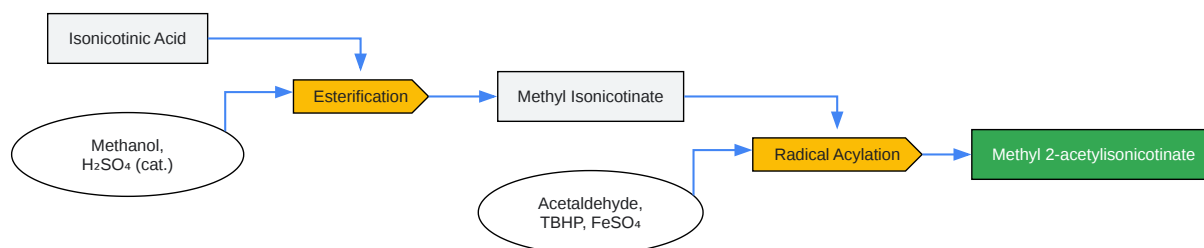
This step involves a Friedel-Crafts-type acylation, which can be challenging on an electron-deficient ring like pyridine. A more plausible approach would be a radical acylation.

- Materials:
 - Methyl isonicotinate

- Acetaldehyde
- tert-Butyl hydroperoxide (TBHP)
- Iron(II) sulfate heptahydrate
- Dichloromethane (anhydrous)
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous sodium sulfate
- Procedure:
 - Dissolve Methyl isonicotinate in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
 - Add iron(II) sulfate heptahydrate to the solution.
 - In a separate dropping funnel, prepare a solution of acetaldehyde and tert-butyl hydroperoxide in dichloromethane.
 - Add the acetaldehyde/TBHP solution dropwise to the reaction mixture at room temperature over a period of 1-2 hours.
 - Stir the reaction mixture at room temperature for 12-16 hours. Monitor the reaction progress by TLC.
 - Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
 - Separate the organic layer and wash it with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain **Methyl 2-acetylisonicotinate**.

Synthetic Workflow Diagram



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A hypothesized two-step synthesis of **Methyl 2-acetylisonicotinate**.

Potential Biological Activities (Hypothetical)

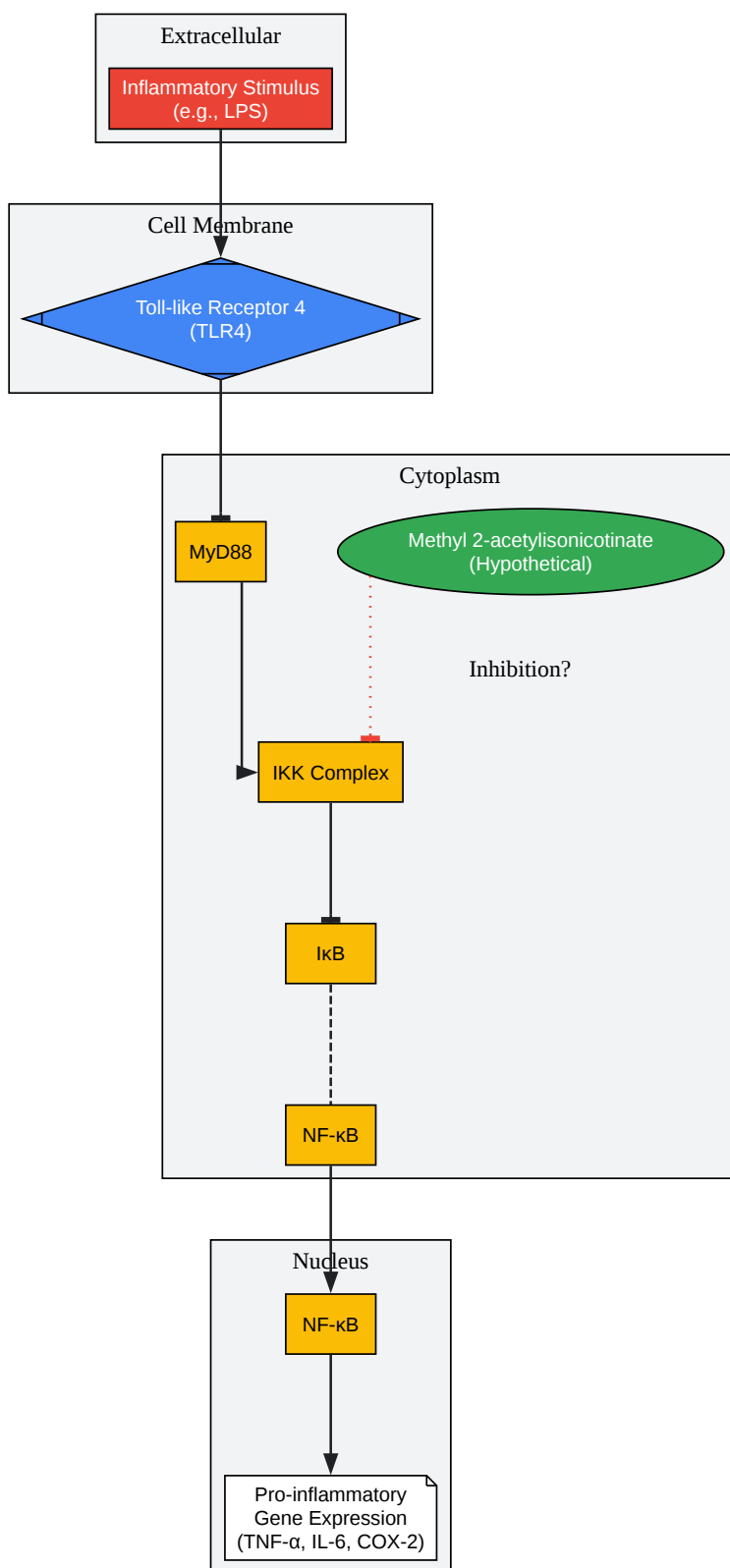
Direct biological studies on **Methyl 2-acetylisonicotinate** are not available. However, the isonicotinic acid scaffold is present in several biologically active molecules. The following table summarizes the observed activities of some related compounds, which may suggest potential areas of investigation for **Methyl 2-acetylisonicotinate**.

Compound Class	Example(s)	Observed Biological Activity	Reference(s)
Isonicotinic Acid Hydrazides	Isoniazid	Antibacterial (specifically anti-mycobacterial)	[1]
Substituted Isonicotinic Acids	Various derivatives	Anti-inflammatory, Antimicrobial	[1][3]
2-Acetylpyridine Derivatives	Various derivatives	Potential enzyme inhibitors, intermediates in drug synthesis	[4]

Based on this information, it is plausible to hypothesize that **Methyl 2-acetylisonicotinate** could exhibit antimicrobial or anti-inflammatory properties. The presence of the acetyl group at the 2-position might influence its potency and selectivity compared to other isonicotinic acid derivatives.

Hypothetical Signaling Pathway

Given the potential anti-inflammatory activity, a plausible mechanism of action for **Methyl 2-acetylisonicotinate** could involve the modulation of key inflammatory signaling pathways. The diagram below illustrates a simplified representation of a generic inflammatory signaling cascade that could be a target for such a compound.



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A hypothetical inflammatory signaling pathway potentially modulated by **Methyl 2-acetylisonicotinate**.

In this hypothetical pathway, an inflammatory stimulus like lipopolysaccharide (LPS) activates Toll-like Receptor 4 (TLR4), leading to a downstream signaling cascade involving MyD88 and the IKK complex. This results in the degradation of I κ B and the translocation of NF- κ B to the nucleus, where it promotes the expression of pro-inflammatory genes. A compound like **Methyl 2-acetylisonicotinate** could potentially exert its anti-inflammatory effects by inhibiting a key component of this pathway, such as the IKK complex.

Conclusion

Methyl 2-acetylisonicotinate (CAS: 138715-82-9) is a putative compound for which there is a notable lack of detailed scientific literature. This technical guide has provided a hypothesized framework for its synthesis and potential biological activities based on the known chemistry and pharmacology of structurally related compounds. The presented experimental protocols and signaling pathway are intended to serve as a foundation for future research into this molecule. Further experimental validation is necessary to confirm the hypotheses outlined in this document.

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